

# Ac-Ala-OH solubility in water and organic solvents

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## Compound of Interest

Compound Name: Ac-Ala-OH

Cat. No.: B556421

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## An In-depth Technical Guide on the Solubility of N-acetyl-L-alanine (**Ac-Ala-OH**)

This guide provides a comprehensive overview of the solubility of N-acetyl-L-alanine (**Ac-Ala-OH**), a derivative of the amino acid L-alanine. The acetylation of the amino group modifies the physicochemical properties of the parent amino acid, which is of significant interest to researchers, scientists, and professionals in drug development. This document outlines quantitative solubility data, detailed experimental protocols for solubility determination, and a visual representation of the experimental workflow.

## Quantitative Solubility Data for Ac-Ala-OH

The solubility of a compound is a critical parameter in various scientific applications, including formulation development and in-vitro assay design. The following table summarizes the available quantitative solubility data for **Ac-Ala-OH** in water and common organic solvents.

Solvent	Solubility	Temperature
Water	26 mg/mL	25 °C[1]
Dimethyl Sulfoxide (DMSO)	26 mg/mL	Not Specified[1][2]
Ethanol	26 mg/mL	Not Specified[1][2]

Note: Some sources describe the solubility in DMSO and water as "slightly soluble"[3][4] or simply "soluble"[5], while others provide the quantitative value of 26 mg/mL. Predicted solubility

in water has been reported as 43.6 g/L[6][7]. For practical applications, experimental data is generally preferred.

## Experimental Protocols for Solubility Determination

A standard and widely accepted method for determining the equilibrium solubility of a compound is the shake-flask method[1]. This protocol provides a reliable way to ascertain the saturation point of **Ac-Ala-OH** in a given solvent.

### Shake-Flask Method for Aqueous Solubility Determination

#### 1. Preparation of a Supersaturated Solution:

- An excess amount of solid **Ac-Ala-OH** is added to a known volume of deionized water in a sealed, airtight flask. The excess solid is crucial to ensure that the solution reaches saturation.

#### 2. Equilibration:

- The flask containing the mixture is placed in a constant temperature water bath, typically maintained at 25 °C, and agitated for an extended period, such as 24 to 48 hours[1]. This agitation ensures that the system reaches equilibrium, where the rate of dissolution of the solid equals the rate of its precipitation.

#### 3. Phase Separation:

- After the equilibration period, the agitation is stopped, and the flask is allowed to stand undisturbed to permit the undissolved solid to settle.
- To ensure complete separation of the solid from the saturated solution, the mixture is then centrifuged or filtered.

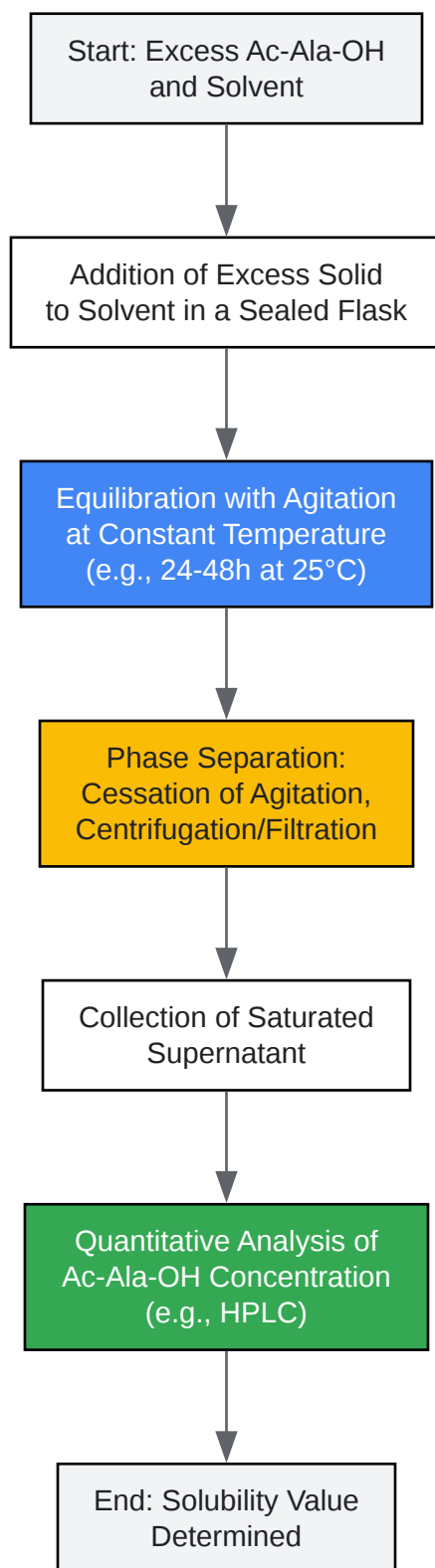
#### 4. Quantification:

- A precisely measured aliquot of the clear, saturated supernatant is carefully collected.

- The concentration of the dissolved **Ac-Ala-OH** in the aliquot is determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) or UV-spectrophotometry after appropriate derivatization, as **Ac-Ala-OH** itself lacks a strong chromophore.

## Visualization of Experimental Workflow

The following diagram illustrates the logical steps of the shake-flask method for determining the solubility of **Ac-Ala-OH**.



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Caption: Workflow for solubility determination using the shake-flask method.

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